

# 5-Methoxyquinoline: A Technical Guide to Commercial Sourcing, Quality Control, and Application

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## Compound of Interest

Compound Name: 5-Methoxyquinoline

Cat. No.: B023529

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## Introduction: The Strategic Importance of 5-Methoxyquinoline

**5-Methoxyquinoline** (CAS No. 6931-19-7) is a heterocyclic aromatic compound that has garnered significant attention within the scientific community.[1] As a key quinoline derivative, its structural motif is a foundational element in the synthesis of a wide array of biologically active molecules and advanced materials.[2] For researchers in medicinal chemistry and drug development, **5-Methoxyquinoline** serves as a critical starting material and building block for novel therapeutic agents, including anticancer and antiparasitic compounds. Its utility extends to materials science, where it contributes to the development of electroactive polymers.

This guide provides an in-depth analysis of the commercial landscape for **5-Methoxyquinoline**, offering practical insights into supplier evaluation, quality assessment, and procurement workflows. It is designed to equip researchers, chemists, and supply chain managers with the necessary information to confidently and reliably source this vital chemical intermediate for their research and development endeavors.

## The Commercial Supplier Landscape

Sourcing high-quality chemical intermediates is a critical first step in any research or development pipeline. The reliability of a supplier directly impacts experimental outcomes, timelines, and regulatory compliance.[3] For a specialized compound like **5-Methoxyquinoline**,

several reputable chemical suppliers cater to the research and bulk-scale needs of the pharmaceutical industry.

Choosing a supplier should be a deliberate process based on several key factors: adherence to quality standards like Good Manufacturing Practices (GMP) or ISO certifications, the provision of comprehensive documentation such as a Certificate of Analysis (CoA), and a proven track record within the pharmaceutical sector.[3]

## Data Presentation: Key Commercial Suppliers of 5-Methoxyquinoline

The following table summarizes the availability of **5-Methoxyquinoline** from prominent global suppliers. This data is intended for comparative analysis, and researchers should always verify current specifications and availability directly with the supplier.

Supplier	Product Number	Typical Purity	Available Quantities	CAS Number	Molecular Formula	Molecular Weight
Sigma-Aldrich	AMBH303 C6700	98%	Custom	6931-19-7	C <sub>10</sub> H <sub>9</sub> NO	159.19 g/mol
Biosynth	FM42335	Not specified	5g, 10g, 25g, 50g, 100g	6931-19-7	C <sub>10</sub> H <sub>9</sub> NO	159.18 g/mol
ChemShuttle	196030	95%	Inquire for 100g, 250g, 500g	6931-19-7	C <sub>10</sub> H <sub>9</sub> NO	159.188 g/mol
Santa Cruz Biotechnology	sc-222883	Not specified	Custom	6931-19-7	C <sub>10</sub> H <sub>9</sub> NO	159.18 g/mol

Note: Purity levels and available quantities are subject to batch variation and should be confirmed by requesting a lot-specific Certificate of Analysis.

# Quality Control & Purity Validation: A Self-Validating System

For drug development professionals, the purity and identity of a starting material are non-negotiable. The quality of **5-Methoxyquinoline** directly influences the reaction yield, impurity profile, and ultimate safety of the final active pharmaceutical ingredient (API). A robust procurement protocol should function as a self-validating system, ensuring that every batch of material is qualified before use.

## The Centrality of the Certificate of Analysis (CoA)

The CoA is the primary document attesting to a product's quality.<sup>[3]</sup> It provides detailed information about a specific batch, including its measured purity, identity confirmation through analytical methods, and levels of residual solvents or impurities. When evaluating a supplier, requesting a sample CoA for the desired product is a crucial due diligence step. Key analytical tests to look for on the CoA for **5-Methoxyquinoline** include:

- Purity Assay: Typically determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC). A purity of  $\geq 98\%$  is common for research-grade material.<sup>[4]</sup>
- Identity Confirmation: Verified using techniques like  $^1\text{H}$  NMR (Proton Nuclear Magnetic Resonance) and Mass Spectrometry (MS) to confirm the molecular structure and weight.<sup>[1]</sup>
- Appearance: The physical form should be consistent, often described as a liquid, semi-solid, or solid.<sup>[4]</sup>

## Experimental Protocol: A Researcher's Workflow for Procurement

The following protocol outlines a systematic approach for sourcing **5-Methoxyquinoline**, designed to ensure quality and supply chain integrity. This workflow is a self-validating system that builds confidence in the material's suitability for its intended application.

### Step-by-Step Procurement Methodology

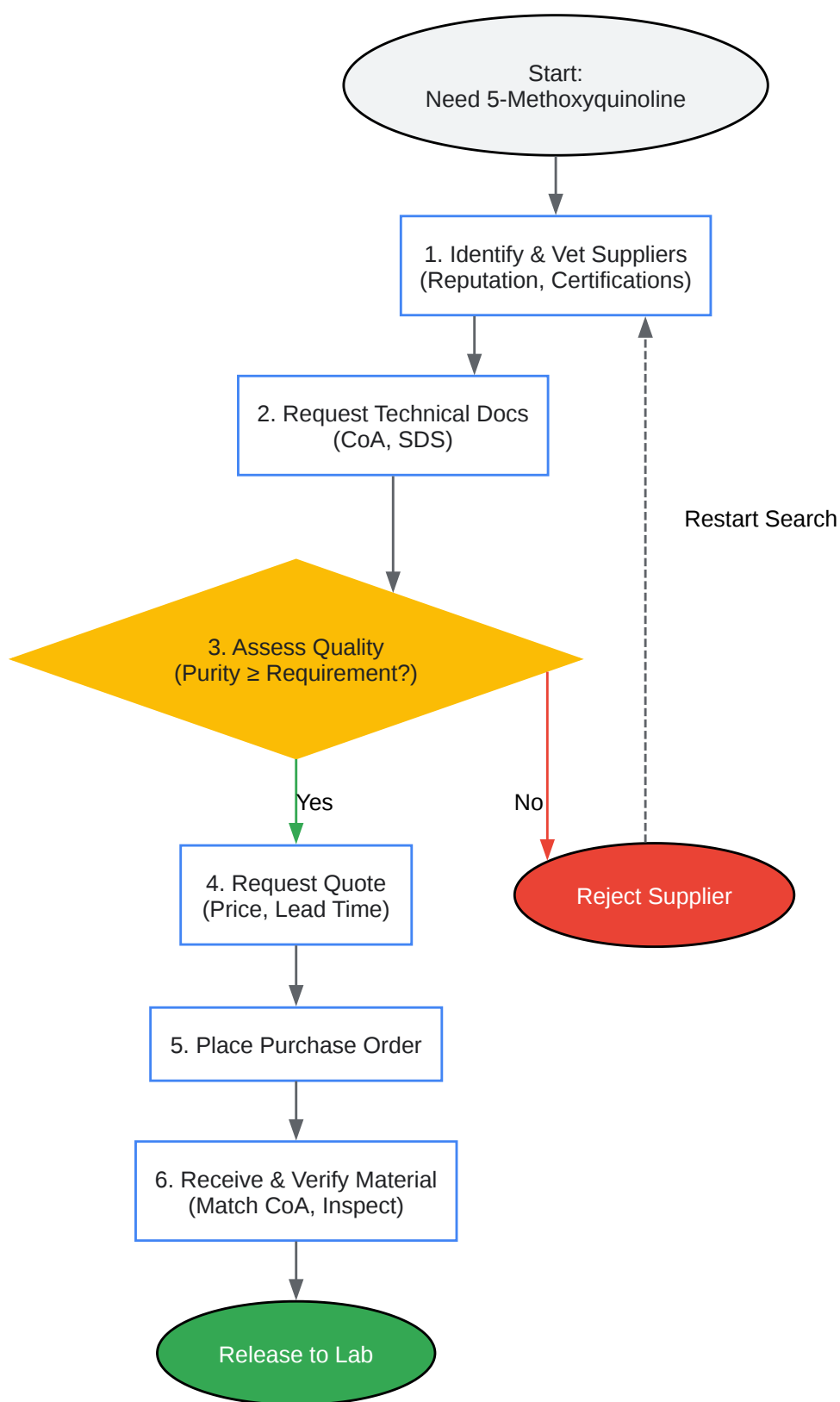
- Supplier Identification & Initial Vetting:

- Identify a list of potential suppliers from established chemical directories and databases (e.g., Sigma-Aldrich, Biosynth).[4]
- Review each supplier's reputation, certifications (e.g., ISO 9001), and experience in the pharmaceutical sector.[3][5]
- Technical Documentation Request:
  - Contact the technical service departments of the shortlisted suppliers.
  - Request a product specification sheet and a typical Certificate of Analysis (CoA) for **5-Methoxyquinoline**.
  - Request the Safety Data Sheet (SDS) to understand handling, storage, and safety precautions. Storage is often recommended in a dark place under an inert atmosphere at room temperature.[4]
- Quality & Suitability Assessment:
  - Critically evaluate the CoA. Does the purity meet the requirements of your synthesis? (e.g., for early-stage discovery, 95% may suffice, while for later-stage development, ≥98% is preferable).
  - Compare the analytical methods used for quality control with industry standards.
- Quotation and Lead Time Inquiry:
  - Request a formal quotation for the desired quantity.
  - Inquire about typical lead times and stock availability to prevent project delays. Some suppliers note availability as "3-4 weeks" for non-stock items.
- Purchase Order and Batch Reservation:
  - Issue a purchase order and, if possible, request a lot-specific CoA for the exact batch you will receive.
- Receiving and In-House Verification:

- Upon receipt, visually inspect the packaging and labeling for integrity.
- Verify that the received CoA matches the batch number on the product.
- (Optional but recommended for GMP environments) Perform an in-house identity test (e.g., melting point or TLC) to confirm the material is as specified before releasing it to the lab.

## Visualization: Procurement Workflow Diagram

The following diagram illustrates the logical flow of the procurement process, emphasizing critical quality checkpoints.



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Caption: A logical workflow for the procurement of **5-Methoxyquinoline**.

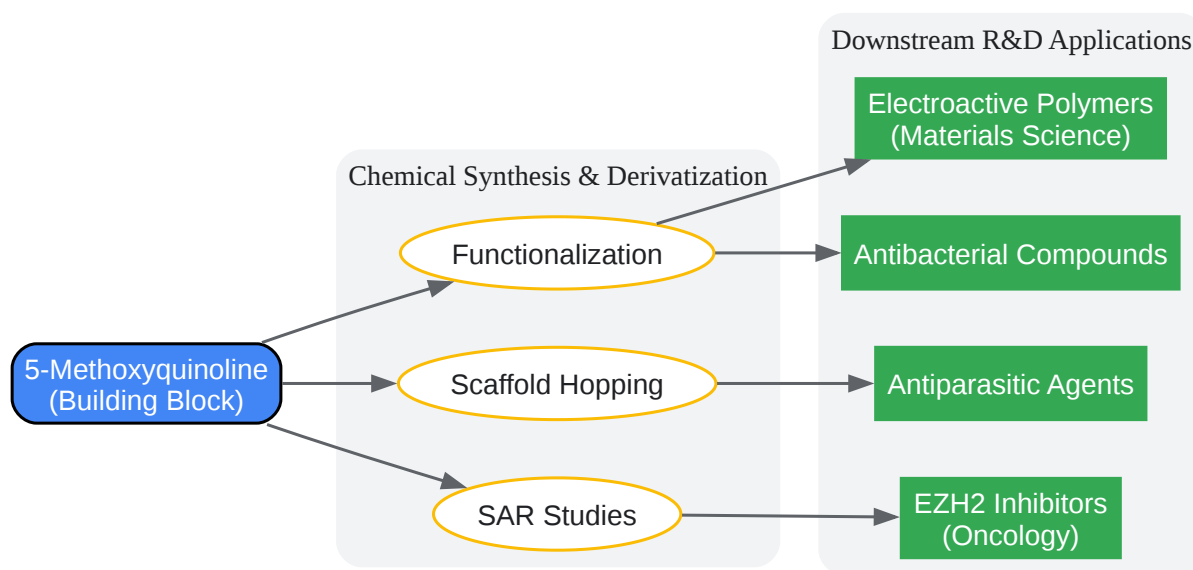
## Key Applications in Research & Development

The utility of **5-Methoxyquinoline** is defined by its versatile chemical structure, which allows it to serve as a scaffold for more complex molecules. Its applications are primarily centered in medicinal chemistry and organic synthesis.

- **Anticancer Drug Discovery:** Derivatives of **5-Methoxyquinoline** have been synthesized and evaluated as potent inhibitors of Enhancer of Zeste Homologue 2 (EZH2), a protein implicated in various cancers.<sup>[6][7]</sup> One study identified a **5-methoxyquinoline** derivative with an IC<sub>50</sub> value of 1.2 μM against EZH2, marking it as a promising lead compound for further optimization.<sup>[6][7]</sup>
- **Antiparasitic Agents:** The quinoline core is historically significant in the development of antimalarial drugs. **5-Methoxyquinoline** serves as a valuable intermediate in the synthesis of novel agents targeting protozoal infections.
- **Bacterial Growth Inhibition:** The compound has demonstrated the ability to inhibit bacterial growth by interfering with protein synthesis, a mechanism attributed to its proton transfer capabilities.

## Visualization: Application Pathway

This diagram illustrates how **5-Methoxyquinoline** functions as a foundational building block leading to various advanced applications.



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Caption: From chemical intermediate to advanced R&D applications.

## Conclusion

**5-Methoxyquinoline** is more than a catalog chemical; it is a strategic enabler for innovation in pharmaceutical and materials science research. Its commercial availability from a range of specialized suppliers provides researchers with access to this critical building block. However, the onus is on the scientist and procurement professional to apply rigorous standards of evaluation to ensure the quality and consistency of the material. By implementing a systematic sourcing workflow that prioritizes comprehensive documentation, supplier reputation, and, where necessary, in-house verification, research organizations can mitigate risks and accelerate their development timelines. The insights and protocols outlined in this guide serve as a foundational framework for making informed and reliable purchasing decisions for **5-Methoxyquinoline**.



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